

solubility of 5,5-Dibromobarbituric acid in various solvents

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Compound of Interest

Compound Name: 5,5-Dibromobarbituric acid

Cat. No.: B1329663

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Solubility of 5,5-Dibromobarbituric Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **5,5-Dibromobarbituric acid**. Due to the limited availability of specific quantitative data in publicly accessible literature, this document also furnishes a detailed, generalized experimental protocol for determining the solubility of crystalline compounds, which can be readily adapted for **5,5-Dibromobarbituric acid**.

Physicochemical Properties

5,5-Dibromobarbituric acid (CAS No. 511-67-1) is a halogenated derivative of barbituric acid. [1][2][3] Key physicochemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₄ H ₂ Br ₂ N ₂ O ₃
Molecular Weight	285.88 g/mol
Melting Point	240-242 °C (lit.)
Appearance	White to off-white powder or crystals

Solubility Data

Specific quantitative solubility data for **5,5-Dibromobarbituric acid** in a range of solvents is not extensively reported in the available literature. However, some qualitative information can be inferred from supplier documentation.

Solvent	Temperature (°C)	Solubility	Notes
Ethanol	Not Specified	Soluble	A supplier notes a clear solution is formed at a concentration of 50 mg/mL, suggesting good solubility.[3]
Water	Not Specified	No Information Available	-
Other Organic Solvents	Not Specified	No Information Available	-

The study of various barbituric acid derivatives suggests that their solubility is influenced by the polarity of the solvent and the nature of the substituents on the barbituric acid ring. For instance, the solubility of some derivatives has been determined in ethanol-water solvent systems.[4]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for the determination of the thermodynamic solubility of a crystalline compound like **5,5-Dibromobarbituric acid** using the shake-flask method. This method is considered the gold standard for thermodynamic solubility measurements.

Objective: To determine the equilibrium solubility of **5,5-Dibromobarbituric acid** in a given solvent at a specific temperature.

Materials:

- **5,5-Dibromobarbituric acid** (crystalline solid)
- Solvent of interest (e.g., water, ethanol, acetone, etc.)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **5,5-Dibromobarbituric acid** to a vial containing a known volume of the solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is reached.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time (e.g., 2 hours) to allow the undissolved solid to

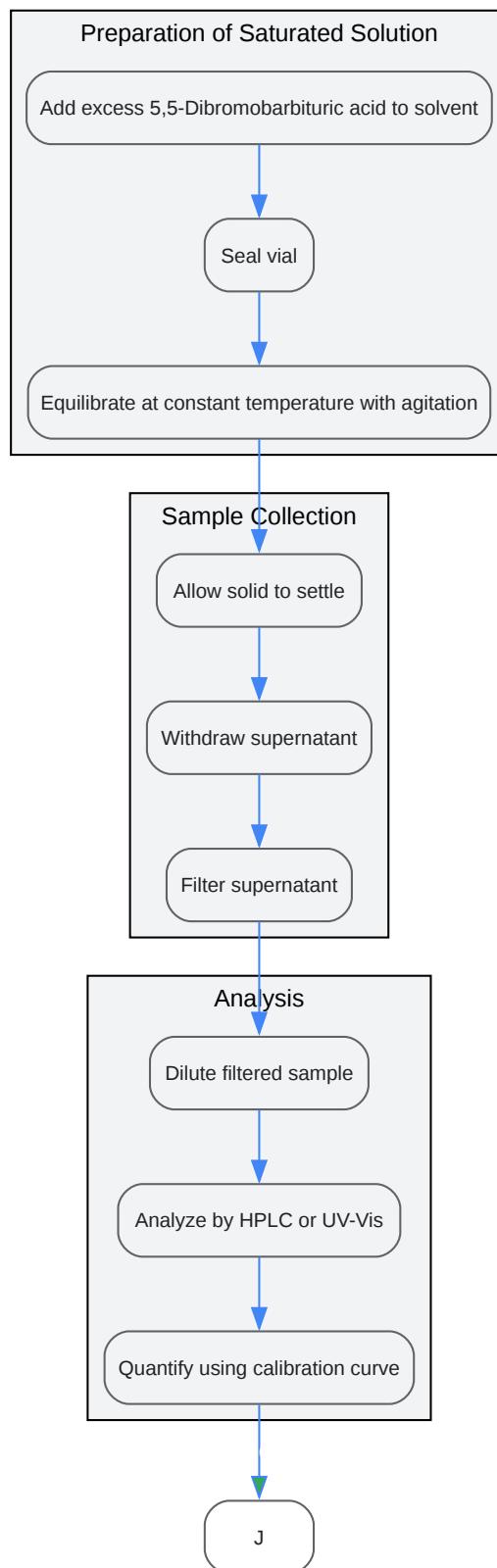
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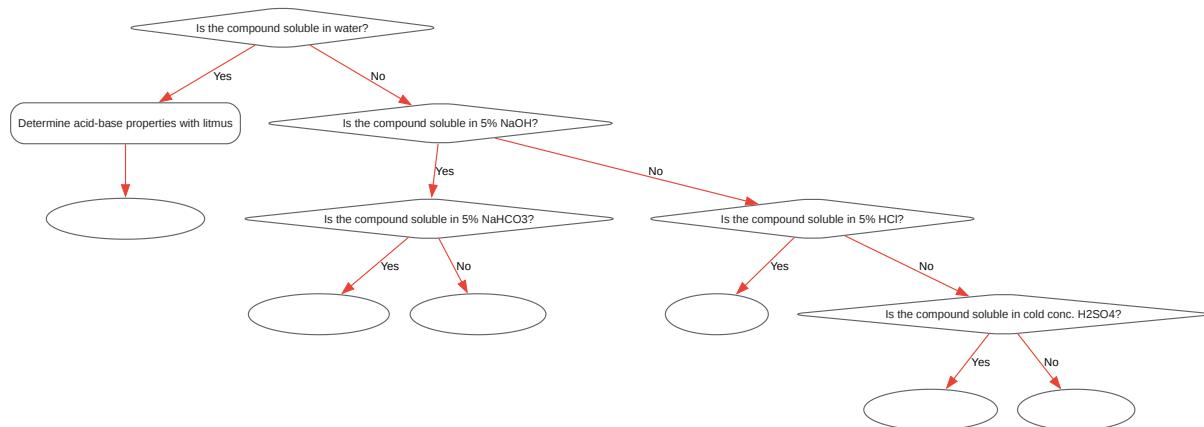
- Carefully withdraw an aliquot of the supernatant using a syringe.
- Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved microcrystals. The filtration step should be performed quickly to minimize any temperature changes that could affect solubility.
- Analysis:
 - Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or UV-Vis spectroscopy).
 - Quantify the concentration of **5,5-Dibromobarbituric acid** in the diluted sample using a pre-validated analytical method. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation:
 - Calculate the solubility of **5,5-Dibromobarbituric acid** in the solvent using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor})$$

Experimental Workflow and Logic

The following diagrams illustrate the logical workflow for determining the solubility of **5,5-Dibromobarbituric acid**.





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